

Application Notes for CS640 Stock Solution Preparation

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Compound of Interest

Compound Name: CS640

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Introduction

CS640 is a potent and selective inhibitor of calmodulin-dependent kinase I (CaMKI) with IC₅₀ values in the low nanomolar range for various CaMK1 isoforms. It has demonstrated potential in improving insulin sensitivity and glucose control in preclinical models. Accurate and consistent preparation of a stock solution is the first critical step for any in vitro or in vivo studies involving this compound. These notes provide essential information regarding the chemical properties and solubility of **CS640** to ensure reliable and reproducible experimental results.

Chemical Properties of CS640

A summary of the key chemical properties of **CS640** is presented in the table below. This information is crucial for calculating the required mass of the compound to achieve a desired molar concentration for the stock solution.

Property	Value	Reference
Molecular Weight (M.Wt)	397.53 g/mol	[1] [2]
Chemical Formula	C ₂₁ H ₃₁ N ₇ O	[1]
Purity (via HPLC)	≥98%	[1]
CAS Number	2388506-83-8	

Solubility

The choice of solvent is critical for preparing a homogenous stock solution. **CS640** exhibits solubility in common laboratory solvents as detailed in the table below. Dimethyl sulfoxide (DMSO) is the recommended solvent for achieving the highest concentration.

Solvent	Maximum Concentration (mg/mL)	Maximum Concentration (mM)	Reference
DMSO	7.95	20	
Ethanol	3.98	10	

Note: Another source indicates a solubility of 4 mg/mL in DMSO with the aid of ultrasonication[3]. It is always recommended to start with a small amount of solvent and incrementally add more while vortexing or sonicating to ensure complete dissolution.

Storage and Stability

Proper storage of both the solid compound and the prepared stock solution is vital to maintain its chemical integrity and biological activity.

- Solid Compound: Store the powdered form of **CS640** at -20°C for long-term storage (months to years) or at 4°C for short-term use (days to weeks)[2][3].
- Stock Solution: Once prepared, the stock solution should be aliquoted into smaller, single-use volumes to avoid repeated freeze-thaw cycles, which can degrade the compound[3]. Store these aliquots in tightly sealed vials at -80°C for up to 6 months or at -20°C for up to 1 month[3].

Experimental Protocols

Objective: To prepare a 10 mM stock solution of **CS640** in DMSO.

Materials:

- **CS640** powder

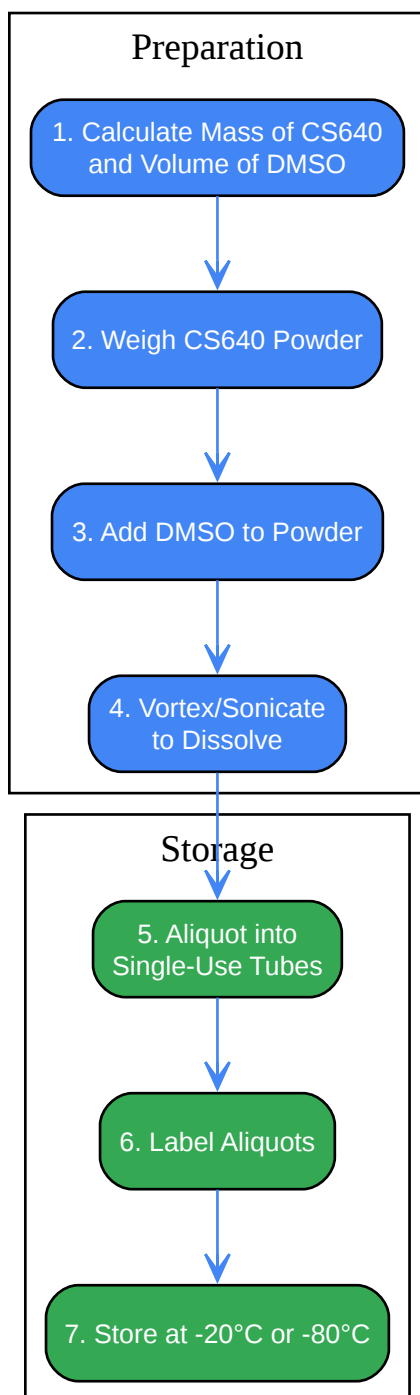
- Dimethyl sulfoxide (DMSO), anhydrous/molecular biology grade
- Calibrated analytical balance
- Microcentrifuge tubes or amber glass vials
- Pipettors and sterile pipette tips
- Vortex mixer
- Optional: Sonicator

Protocol:

- Pre-calculation: Before weighing, calculate the required mass of **CS640** and the volume of DMSO needed for your desired stock concentration and volume. To prepare a 10 mM stock solution, you will use the following formula: $\text{Mass (mg)} = \text{Desired Concentration (mM)} * \text{Final Volume (mL)} * \text{Molecular Weight (g/mol)} / 1000$
 - For example, to prepare 1 mL of a 10 mM stock solution: $\text{Mass (mg)} = 10 \text{ mM} * 1 \text{ mL} * 397.53 \text{ g/mol} / 1000 = 3.9753 \text{ mg}$
- Weighing the Compound:
 - Tare a clean, dry microcentrifuge tube or vial on the analytical balance.
 - Carefully weigh out the calculated mass of **CS640** powder (e.g., 3.98 mg) and record the exact weight.
- Dissolution:
 - Add the appropriate volume of DMSO (e.g., 1 mL for a 10 mM solution with 3.98 mg of **CS640**) to the tube containing the powder.
 - Cap the tube tightly and vortex thoroughly for 1-2 minutes until the solid is completely dissolved.

- Visually inspect the solution against a light source to ensure there are no visible particulates. If dissolution is slow, brief sonication may be used to facilitate the process.
- Aliquoting and Storage:
 - Dispense the stock solution into smaller, single-use aliquots (e.g., 10-50 μ L) in sterile microcentrifuge tubes. This minimizes the number of freeze-thaw cycles the main stock undergoes.
 - Clearly label each aliquot with the compound name (**CS640**), concentration (10 mM in DMSO), and the date of preparation.
 - Store the aliquots at -20°C or -80°C as recommended in the storage guidelines.

Workflow Diagram



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Caption: Workflow for preparing a **CS640** stock solution.

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